

o-Phenetidine molecular weight and formula

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Compound of Interest		
Compound Name:	o-Phenetidine	
Cat. No.:	B1212927	Get Quote

O-phenetidine, also known as 2-ethoxyaniline, is a substituted aniline and an aromatic ether. [1][2] It is primarily used in the manufacturing of dyes.[1][3] This technical brief outlines the core molecular properties of **o-phenetidine**.

Core Molecular Data

The fundamental molecular characteristics of **o-phenetidine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and chemical synthesis workflows.

Parameter	Value	Reference
Molecular Formula	C8H11NO	[2][3][4][5]
Molecular Weight	137.18 g/mol	[2][4][5][6]
Alternate Names	2-Ethoxyaniline, 2- Aminophenetole	[5]
CAS Number	94-70-2	[3][5][6]

Experimental Protocols

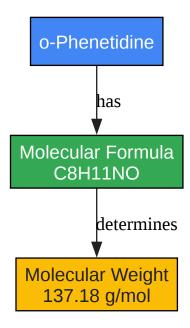
This document focuses on the fundamental molecular properties of **o-phenetidine**, which are established and widely cited in chemical literature. As such, detailed experimental protocols for the determination of molecular weight and formula (e.g., via mass spectrometry or elemental



analysis) are beyond the scope of this specific guide. The provided data is based on referenced chemical databases.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's identity to its molecular properties. The chemical formula is the determinant of the molecular weight.



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Caption: Logical flow from compound identity to molecular properties.

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References

- 1. o-Phenetidine | 94-70-2 [chemicalbook.com]
- 2. o-Phenetidine | C8H11NO | CID 7203 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. o-Phenetidine CAS#: 94-70-2 [m.chemicalbook.com]



- 4. o-Phenetidine | CAS#:94-70-2 | Chemsrc [chemsrc.com]
- 5. scbt.com [scbt.com]
- 6. o-Phenetidine = 97.0 GC 94-70-2 [sigmaaldrich.com]
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 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212927#o-phenetidine-molecular-weight-and-formula]

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